

Application Note: The 5-Aminopyrazole Scaffold in Next-Generation Insecticide Discovery

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Compound of Interest

Compound Name: *1-(4-Chlorobenzyl)-4-methyl-1H-pyrazol-5-amine*

CAS No.: 1015846-01-1

Cat. No.: B1460717

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Executive Summary

The compound **1-(4-Chlorobenzyl)-4-methyl-1H-pyrazol-5-amine** represents a high-value "privileged structure" in modern agrochemical discovery. Unlike the widely commercialized pyrazole-5-carboxamide acaricides (e.g., Tebufenpyrad, Tolfenpyrad) where the pyrazole acts as the acyl donor, this scaffold positions the pyrazole as the amine donor.

This structural inversion allows access to "Reverse Amide" and "Urea-linked" libraries, exploring novel chemical space around the mitochondrial Complex I (MET I) binding pocket and GABA-gated chloride channels. This guide details the scalable synthesis, derivatization strategies, and biological validation protocols for this scaffold.

Chemical Identity & Properties

Property	Specification
IUPAC Name	1-[(4-chlorophenyl)methyl]-4-methyl-1H-pyrazol-5-amine
Molecular Formula	C ₁₁ H ₁₂ ClN ₃
Molecular Weight	221.69 g/mol
Physical State	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, DMF, MeOH; Low solubility in water
pKa (Conjugate Acid)	~3.5–4.0 (Weakly basic amine)
Key Functional Groups	Primary amine (C5), N-Benzyl moiety (N1), Methyl group (C4)

Structural Significance (SAR Logic)

- **N1-(4-Chlorobenzyl):** Provides lipophilic bulk essential for occupying the hydrophobic pocket of the target receptor (e.g., the quinone binding site in Complex I). The para-chloro substituent enhances metabolic stability against oxidative degradation.
- **C4-Methyl:** A critical steric handle. In many active pyrazoles, a C4-substituent (Cl, Me, Et) prevents rapid metabolism of the pyrazole ring and induces a twisted conformation favorable for binding.
- **C5-Amine:** The reactive handle for library synthesis (amides, ureas, sulfonamides).

Protocol 1: Scalable Synthesis of the Scaffold

Objective: Synthesize **1-(4-Chlorobenzyl)-4-methyl-1H-pyrazol-5-amine** on a multigram scale using a convergent cyclocondensation strategy.

Reaction Scheme Logic

The synthesis relies on the Regioselective Cyclocondensation of a substituted hydrazine with an

-functionalized acrylonitrile. The use of 2-(ethoxymethylene)propanenitrile ensures the introduction of the C4-methyl group and the C5-amine.

Materials

- Reagent A: 4-Chlorobenzylhydrazine dihydrochloride (CAS 2787-93-1)
- Reagent B: 2-(Ethoxymethylene)propanenitrile (Substrate for C3-C4 fragment)
- Base: Triethylamine (Et₃N) or Sodium Ethoxide (NaOEt)
- Solvent: Ethanol (absolute)

Step-by-Step Methodology

- Hydrazine Activation:
 - In a 500 mL round-bottom flask equipped with a reflux condenser, suspend 4-Chlorobenzylhydrazine dihydrochloride (10.0 g, 43.6 mmol) in Ethanol (150 mL).
 - Add Triethylamine (13.4 mL, 96 mmol) dropwise at 0°C to liberate the free hydrazine. Stir for 30 min.
- Cyclocondensation:
 - Add 2-(ethoxymethylene)propanenitrile (5.2 g, 48 mmol) dropwise to the reaction mixture.
 - Note: The reaction is exothermic. Maintain temperature <20°C during addition to prevent polymerization.
- Reflux:
 - Heat the mixture to reflux (78°C) for 6–8 hours. Monitor via TLC (50% EtOAc/Hexane). The starting hydrazine spot should disappear.
- Workup:
 - Cool to room temperature.^[1] Concentrate the solvent under reduced pressure to ~20% volume.

- Pour the residue into ice-cold water (200 mL). The product typically precipitates as a solid.
- If oil forms, extract with Ethyl Acetate (3 x 50 mL), dry over Na_2SO_4 , and concentrate.
- Purification:
 - Recrystallize from Ethanol/Water (9:1) or purify via flash column chromatography (SiO_2 , Gradient: 0 → 60% EtOAc in Hexanes).
 - Yield Target: >75% (approx. 7.2 g).

Protocol 2: Derivatization (Library Generation)

Objective: Convert the scaffold into a "Reverse Amide" MET I inhibitor library.

Mechanism

The 5-amino group is relatively non-nucleophilic due to the electron-withdrawing nature of the pyrazole ring (heteroaromatic amine). Standard Schotten-Baumann conditions often fail. We utilize a Base-Catalyzed Acylation approach.

Workflow

- Dissolution: Dissolve the scaffold (1.0 eq) in anhydrous THF.
- Deprotonation (Optional for low reactivity): Add NaH (1.1 eq) at 0°C if the acid chloride is sterically hindered. For standard chlorides, Pyridine (2.0 eq) is sufficient.
- Coupling: Add the diverse Acid Chloride (1.1 eq) dropwise.
 - R-COCl candidates: 4-tert-butylbenzoyl chloride (Tebufenpyrad mimic), 3-trifluoromethylbenzoyl chloride, nicotinyl chlorides.
- Heating: Heat to 60°C for 4 hours.
- Isolation: Quench with saturated NaHCO_3 . Extract with DCM.

Protocol 3: Mitochondrial Complex I Inhibition

Assay

Objective: Validate the biological activity of the synthesized derivatives. Rationale: Pyrazoles with lipophilic N-substituents are classic inhibitors of NADH:ubiquinone oxidoreductase (Complex I).

Reagents

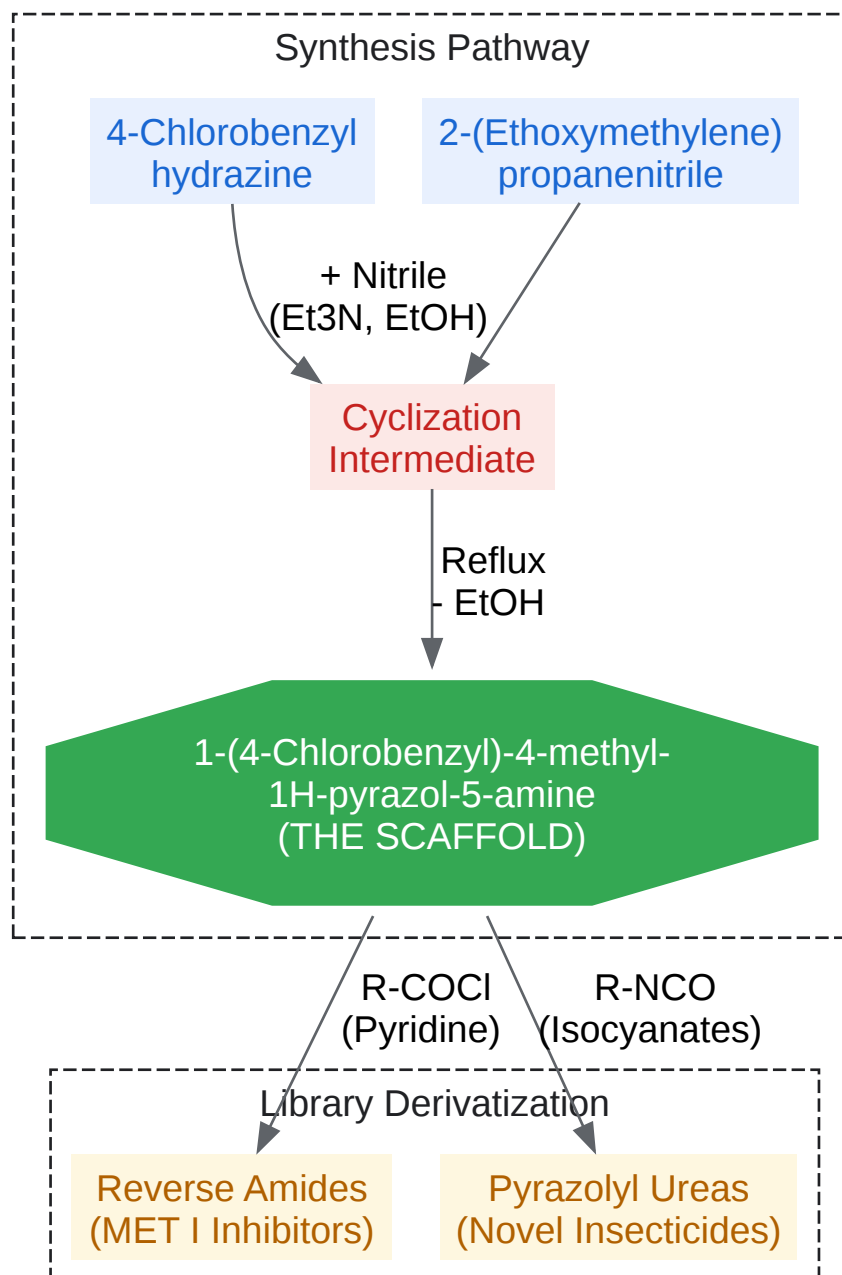
- Mitochondrial Source: Isolated mitochondria from *Musca domestica* (Housefly) or Bovine Heart (commercial surrogate).
- Substrate: NADH (100 μM).
- Electron Acceptor: Decylubiquinone (DCUB, 50 μM).
- Probe: DCIP (2,6-Dichlorophenolindophenol) - acts as the terminal electron acceptor for colorimetric readout.

Assay Procedure

- Preparation: Dilute test compounds in DMSO (Final assay concentration of DMSO < 1%).
- Incubation: Mix mitochondrial protein (10 $\mu\text{g/mL}$) with test compound in Assay Buffer (25 mM K-phosphate, pH 7.4, 3 mM MgCl_2). Incubate for 10 min at 25°C.
- Initiation: Add Antimycin A (to block Complex III) and KCN (to block Complex IV). Add NADH and Decylubiquinone.
- Measurement: Monitor the reduction of DCIP at 600 nm (extinction coefficient 21 $\text{mM}^{-1}\text{cm}^{-1}$) for 5 minutes.
- Calculation:
 - Slope (Rate) =

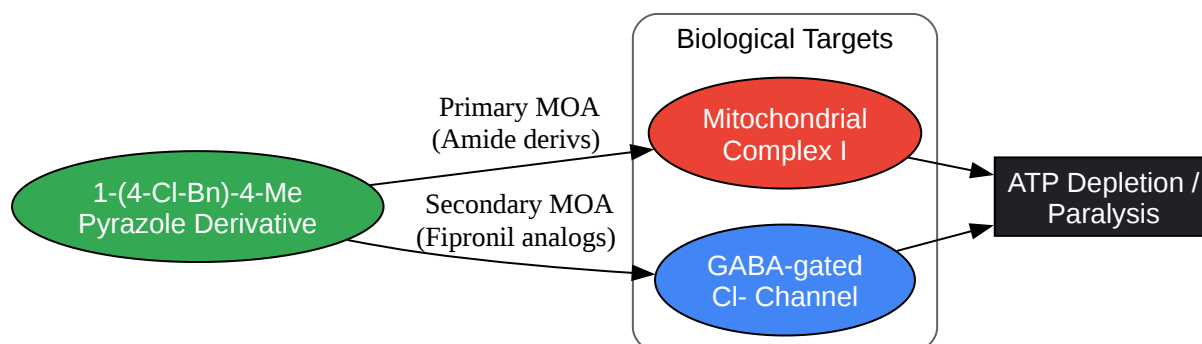
- Calculate % Inhibition relative to solvent control.
- Validation: Use Rotenone or Tebufenpyrad as a positive control (IC_{50} expected in nanomolar range).

Visualization: Synthesis & Mode of Action[3][4]



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Caption: Figure 1. Convergent synthesis of the 5-aminopyrazole scaffold and divergent pathways for library generation.



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Caption: Figure 2. Dual Mode of Action potential. The scaffold allows access to both MET I inhibitors (via amides) and GABA antagonists (via specific substitution patterns).

Safety & Handling

- Toxicology Warning: Pyrazole derivatives are potent mitochondrial toxins. They can cause severe ocular damage and are toxic if swallowed or inhaled.
- PPE: Full chemical resistant gloves (Nitrile > 0.11mm), safety goggles, and lab coat are mandatory. Handle only in a fume hood.
- Waste Disposal: Segregate as halogenated organic waste. Do not release into drains (high aquatic toxicity expected).

References

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